

2-Iodo-5-(trifluoromethyl)benzoic acid MSDS information

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Compound of Interest

Compound Name: 2-Iodo-5-(trifluoromethyl)benzoic acid

Cat. No.: B079490

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Abstract

2-Iodo-5-(trifluoromethyl)benzoic acid is an important halogenated aromatic carboxylic acid. Its unique molecular structure, featuring both an iodine atom and a trifluoromethyl group, makes it a valuable intermediate in the synthesis of a variety of chemical compounds, particularly in the pharmaceutical and agrochemical industries. This technical guide provides a comprehensive overview of the available Material Safety Data Sheet (MSDS) information, including its chemical and physical properties, safety and handling protocols, and toxicological data.

Chemical and Physical Properties

2-Iodo-5-(trifluoromethyl)benzoic acid is a solid at room temperature. The trifluoromethyl group, a strong electron-withdrawing group, and the iodine atom significantly influence the electronic properties and reactivity of the benzoic acid moiety.

Table 1: Physical and Chemical Properties of **2-Iodo-5-(trifluoromethyl)benzoic acid**

Property	Value
CAS Number	702641-04-1
Molecular Formula	C ₈ H ₄ F ₃ IO ₂
Molecular Weight	316.02 g/mol
Appearance	White to off-white solid
Melting Point	171-172 °C
Boiling Point	301.4 ± 42.0 °C (Predicted)
Density	2.005 g/cm ³
pKa	2.43 ± 0.10 (Predicted)
Storage Temperature	2-8°C (Protect from light)

Safety and Handling

Proper safety precautions are essential when handling **2-Iodo-5-(trifluoromethyl)benzoic acid**. This compound is classified as harmful and an irritant.

Hazard Identification

GHS Pictograms:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

First Aid Measures

- After inhalation: Supply fresh air. If required, provide artificial respiration. Keep patient warm. Seek immediate medical advice.
- After skin contact: Immediately wash with water and soap and rinse thoroughly. Seek immediate medical advice.
- After eye contact: Rinse opened eye for several minutes under running water. Then consult a doctor.
- After swallowing: Seek immediate medical advice.

Firefighting Measures

- Suitable extinguishing agents: Carbon dioxide, extinguishing powder or water spray. Fight larger fires with water spray or alcohol resistant foam.
- Special hazards arising from the substance or mixture: During heating or in case of fire, poisonous gases are produced.

Handling and Storage

- Handling: Ensure good ventilation at the workplace.
- Storage: Store in a cool, dry place in tightly closed containers. Store away from oxidizing agents.

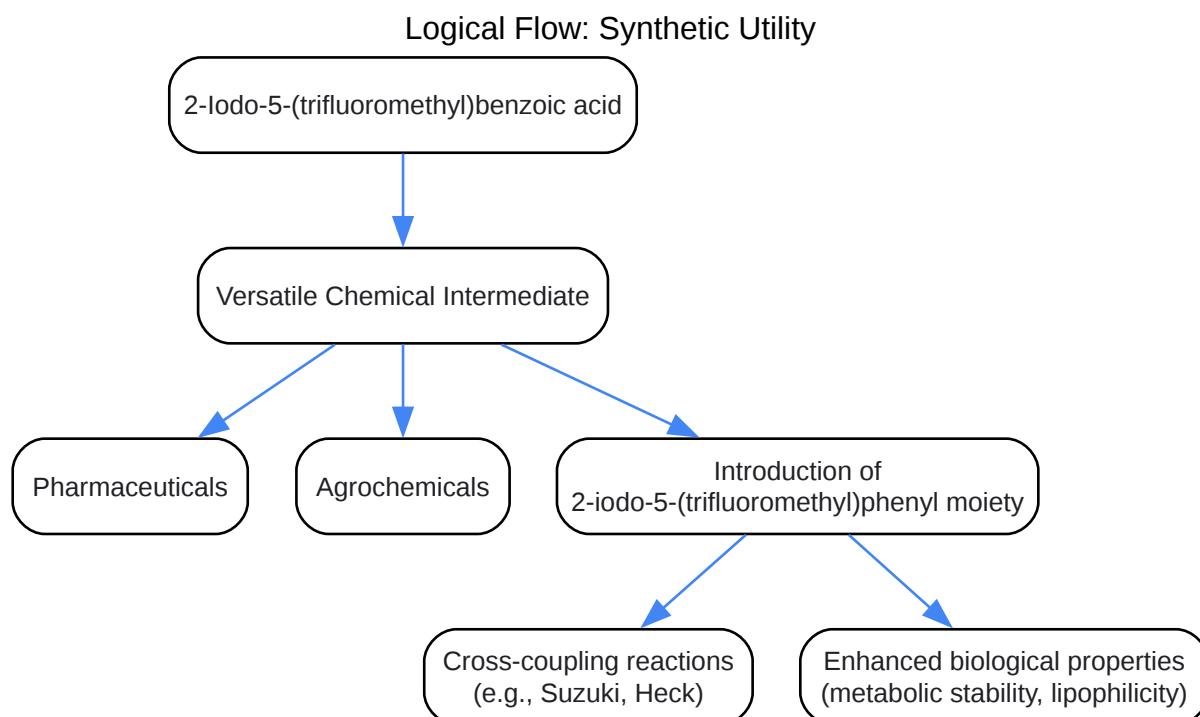
Toxicological Information

Detailed toxicological studies specifically on **2-*iodo*-5-(trifluoromethyl)benzoic acid** are not readily available in the public domain. However, information on related compounds, such as other halogenated benzoic acids, can provide some insight. The hazard statements indicate that the compound is harmful if swallowed, inhaled, or in contact with skin, and it is an irritant to the skin, eyes, and respiratory system.

Applications in Research and Development

2-*iodo*-5-(trifluoromethyl)benzoic acid serves as a key building block in organic synthesis, particularly for the introduction of the 2-*iodo*-5-(trifluoromethyl)phenyl moiety into larger molecules. This is of significant interest in drug discovery and the development of new agrochemicals. The presence of the iodine atom allows for various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira couplings), enabling the formation of carbon-carbon and carbon-heteroatom bonds. The trifluoromethyl group can enhance the metabolic stability, lipophilicity, and binding affinity of a molecule to its biological target.

Logical Relationship: Role as a Synthetic Intermediate



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Caption: Synthetic utility of **2-Iodo-5-(trifluoromethyl)benzoic acid**.

Conclusion

2-Iodo-5-(trifluoromethyl)benzoic acid is a valuable chemical intermediate with significant potential in the development of new bioactive molecules. While detailed experimental protocols and biological pathway information are not extensively documented in publicly accessible literature, its structural features strongly suggest its utility in medicinal chemistry and materials science. Users must adhere to strict safety protocols when handling this compound due to its hazardous properties. Further research into the biological effects and synthetic applications of this molecule is warranted.

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